An In-depth Technical Guide to N-methylcyclohexanecarboxamide: Chemical Properties and Structure

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Compound of Interest

Compound Name:	*N-methylcyclohexanecarboxamide*
CAS No.:	*6830-84-8*
Cat. No.:	*B3056012*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **N-methylcyclohexanecarboxamide**. The information is curated for professionals in research and drug development, with a focus on delivering precise data and methodologies.

Chemical Identity and Structure

N-methylcyclohexanecarboxamide is a secondary amide featuring a cyclohexyl ring attached to a carbonyl group, which is in turn bonded to a methylamino group.

IUPAC Name: **N-methylcyclohexanecarboxamide**[1] CAS Number: 6830-84-8[1] Molecular Formula: $C_8H_{15}NO$[1] SMILES: CNC(=O)C1CCCCC1[1]

Visualization of the Chemical Structure

Figure 1: Chemical structure of **N-methylcyclohexanecarboxamide**.

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Physicochemical Properties

Quantitative data for **N-methylcyclohexanecarboxamide** are summarized in the table below. It is important to note that experimental values for properties such as melting point, boiling point, and density are not readily available in the cited literature. The values presented are primarily computed properties sourced from chemical databases.

Property	Value	Source
Molecular Weight	141.21 g/mol	[1]
Exact Mass	141.115364102 Da	[1]
XLogP3-AA (LogP)	1.6	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	1	[1]
Topological Polar Surface Area	29.1 Å²	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Data not available	

Experimental Protocols: Synthesis of N-methylcyclohexanecarboxamide

A detailed, step-by-step experimental protocol for the synthesis of **N-methylcyclohexanecarboxamide** is not explicitly available in the reviewed literature. However, a representative two-step protocol can be constructed based on the well-established reaction of converting a carboxylic acid to an acid chloride, followed by amidation.[2][3]

Reaction Scheme:

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- Cyclohexanecarboxylic acid + $SOCl_2$ → Cyclohexanecarbonyl chloride + SO_2 + HCl
- Cyclohexanecarbonyl chloride + CH_3NH_2 → **N-methylcyclohexanecarboxamide** + HCl

Visualization of the Synthesis Workflow



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References

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- 2. Amine to Amide (via Acid Chloride) - Common Conditions [commonorganicchemistry.com]
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